

Physicochemical Properties of 2,3-Dimethylbut-2-en-1-ol: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physicochemical properties of **2,3-Dimethylbut-2-en-1-ol** (CAS No: 19310-95-3). It is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and other scientific endeavors. This document compiles available data on the compound's chemical and physical properties, spectral information, and safety and handling guidelines. While experimental data for certain physical properties are limited, this guide also presents established methodologies for the synthesis, purification, and analysis of similar allylic alcohols, offering a practical framework for laboratory work.

Introduction

2,3-Dimethylbut-2-en-1-ol is an unsaturated alcohol with potential applications in various fields of chemical synthesis, including the development of novel pharmaceutical compounds and fragrance ingredients. A thorough understanding of its physicochemical properties is fundamental for its effective use in research and development. This guide aims to consolidate the currently available information on this compound and provide practical guidance for its handling and analysis.

Chemical and Physical Properties



A summary of the key chemical and physical identifiers for **2,3-Dimethylbut-2-en-1-ol** is presented in Table 1. It is important to note that while some properties have been computationally predicted, experimental data for boiling point, melting point, density, and solubility are not readily available in the cited literature. For comparative purposes, the properties of the structurally similar compound **2,3-dimethyl-2-butanol** are provided where available.

Table 1: Chemical and Physical Properties of 2,3-Dimethylbut-2-en-1-ol

Property	Value	Source
IUPAC Name	2,3-dimethylbut-2-en-1-ol	[1]
Synonyms	2,3-Dimethyl-2-buten-1-ol, 4- Hydroxy-2,3-dimethyl-2-butene	[2]
CAS Number	19310-95-3	[1]
Molecular Formula	C ₆ H ₁₂ O	[1]
Molecular Weight	100.16 g/mol	[1]
Appearance	Neat	[2]
Boiling Point	Data not available	_
Melting Point	Data not available	_
Density	Data not available	_
Solubility	Data not available	
XLogP3	1.7	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	1	[1]
Rotatable Bond Count	1	[1]
Complexity	78.2	[1]



Spectral Data

Spectroscopic data is crucial for the identification and characterization of **2,3-Dimethylbut-2-en-1-ol**. Available spectral information is summarized below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

13C NMR spectral data for **2,3-Dimethylbut-2-en-1-ol** is available and has been recorded on a Bruker WH-90 instrument.[1] The full spectrum can be accessed through SpectraBase.[3]

Mass Spectrometry (MS)

Gas Chromatography-Mass Spectrometry (GC-MS) data for **2,3-Dimethylbut-2-en-1-ol** is also available through SpectraBase.[3]

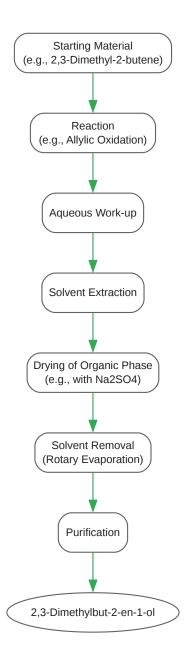
Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **2,3- Dimethylbut-2-en-1-ol** are not explicitly documented in readily available literature. However, based on general principles of organic chemistry and established methods for similar allylic alcohols, the following sections outline plausible methodologies.

Synthesis

A potential synthetic route to **2,3-Dimethylbut-2-en-1-ol** could involve the allylic oxidation of 2,3-dimethyl-2-butene. Another approach could be the reduction of a corresponding α,β -unsaturated aldehyde or ester. A general workflow for a potential laboratory synthesis is depicted below.





Click to download full resolution via product page

A potential workflow for the synthesis of **2,3-Dimethylbut-2-en-1-ol**.

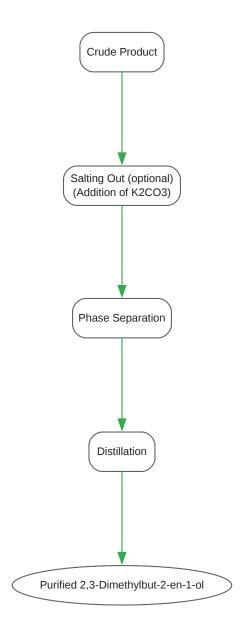
A specific, validated protocol for this synthesis would require further investigation and laboratory development.



Purification

Purification of allylic alcohols like **2,3-Dimethylbut-2-en-1-ol** can often be achieved through distillation.[4] For samples containing significant amounts of water, a "salting out" procedure can be employed prior to distillation. This involves adding an inorganic salt (e.g., potassium carbonate) to the aqueous mixture to decrease the alcohol's solubility in water, facilitating its separation.[5]





Click to download full resolution via product page

A general workflow for the purification of an allylic alcohol.

Analysis by Gas Chromatography (GC)





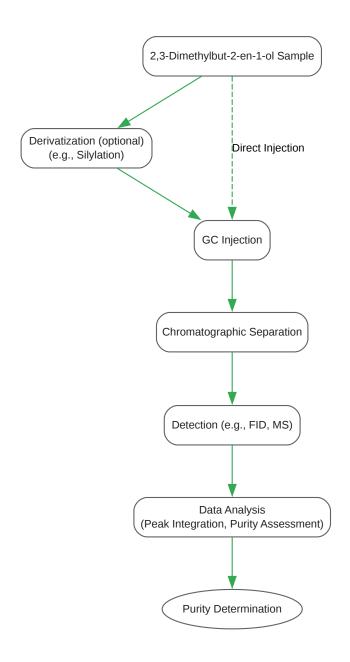


Gas chromatography is a common technique for assessing the purity of volatile compounds like allylic alcohols. However, the analysis of tertiary allylic alcohols can sometimes be challenging due to poor peak shape, often manifesting as peak tailing. This can be caused by interactions between the hydroxyl group of the alcohol and active sites within the GC system.[6]

To mitigate these issues, several strategies can be employed:

- Use of an inert GC column: A column with a highly inert stationary phase is recommended.
- Optimization of GC parameters: Adjusting the inlet temperature and injection volume can minimize on-column degradation and overload.
- Derivatization: Converting the alcohol to a less polar derivative, such as a silyl ether, can significantly improve peak shape.[6] This is achieved by reacting the alcohol with a silylating agent (e.g., BSTFA with 1% TMCS).





Click to download full resolution via product page

Workflow for the Gas Chromatography analysis of 2,3-Dimethylbut-2-en-1-ol.

Safety and Handling



According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2,3-Dimethylbut-2-en-1-ol** is classified with the following hazards:

- H302: Harmful if swallowed.[1]
- H312: Harmful in contact with skin.[1]
- H332: Harmful if inhaled.[1]

The corresponding precautionary statements include:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[1]
- P264: Wash hands thoroughly after handling.[1]
- P270: Do not eat, drink or smoke when using this product.[1]
- P271: Use only outdoors or in a well-ventilated area.[1]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]

Standard laboratory safety practices should be strictly followed when handling this compound. This includes working in a well-ventilated fume hood and using appropriate personal protective equipment (PPE), such as gloves, safety glasses, and a lab coat.

Conclusion

This technical guide has summarized the available physicochemical properties of **2,3-Dimethylbut-2-en-1-ol**. While there are gaps in the experimental data for some physical properties, the provided information on its chemical identifiers, spectral data, and safety guidelines offers a solid foundation for its use in a research setting. The outlined experimental methodologies for synthesis, purification, and analysis, based on established procedures for similar compounds, provide a practical starting point for laboratory investigations involving this molecule. Further experimental work is encouraged to determine the missing physical constants and to develop specific, optimized protocols for its synthesis and analysis.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 2,3-Dimethylbut-2-en-1-ol | C6H12O | CID 12673114 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,3-Dimethylbut-2-en-1-ol | CymitQuimica [cymitquimica.com]
- 3. spectrabase.com [spectrabase.com]
- 4. Organic Syntheses Procedure [orgsyn.org]
- 5. EP0249648B1 Process for purifying allyl alcohol Google Patents [patents.google.com]
- 6. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Physicochemical Properties of 2,3-Dimethylbut-2-en-1-ol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3380457#physicochemical-properties-of-2-3-dimethylbut-2-en-1-ol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com